Basic Identifiers and Properties

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **3-Chlorocyclopentene**

CAS No.: 96-40-2
Cat. No.: S772707

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The table below summarizes the key identifiers and physical properties of **3-Chlorocyclopentene**.

Property Type	Value
CAS Number	96-40-2 [1] [2]
Molecular Formula	C5H7Cl [1] [2]
Molecular Weight	102.56 g/mol [1] [2]
IUPAC Name	3-chlorocyclopentene [2]
Synonyms	2-Cyclopentenyl chloride; 3-Chloro-1-cyclopentene [1] [2]
Boiling Point	Not precisely specified; distilled at 18–25 °C at 5 mm pressure [3]
Density	1.0388 (estimate) [1]
Refractive Index	n^{26}_{D} 1.4708 [3] [1]
Canonical SMILES	C1CC(C=C1)Cl [2]

Synthesis and Experimental Protocols

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The synthesis of **3-chlorocyclopentene** is a two-step process beginning with the preparation of cyclopentadiene from its dimer, followed by hydrochlorination.

Step 1: Preparation of Cyclopentadiene from Dicyclopentadiene

The following diagram illustrates the laboratory setup for the depolymerization of dicyclopentadiene to cyclopentadiene.

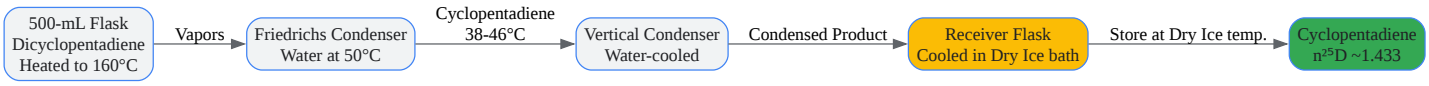

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Diagram of the depolymerization apparatus for synthesizing cyclopentadiene.

- **Procedure** [3]:
  - Place 200 mL (195 g) of technical **dicyclopentadiene** in a 500-ml two-necked round-bottomed flask.
  - Heat the flask to approximately **160°C** using an electric heating mantle or oil bath.
  - Circulate water at **50°C** through the Friedrichs condenser to prevent re-dimerization.
  - Collect the distilled cyclopentadiene in a receiver cooled in a **Dry Ice bath**.
  - The process takes 4–5 hours, yielding cyclopentadiene with a refractive index of about **1.433 at 25°C**.
- **Critical Notes** [3]:
  - Cyclopentadiene **dimerizes rapidly** at room temperature and must be used immediately or stored at Dry Ice temperatures.
  - The yield depends on the quality of the starting dicyclopentadiene, with one reported yield of approximately **87%**.

Step 2: Synthesis of 3-Chlorocyclopentene

The hydrochlorination reaction setup is illustrated below.

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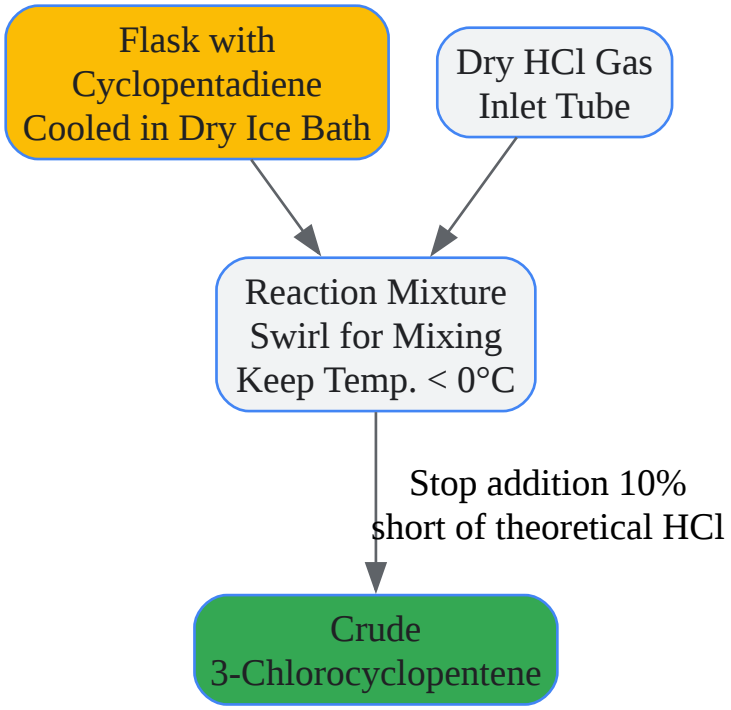

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*Workflow for synthesizing **3-chlorocyclopentene** from cyclopentadiene and HCl.*

- **Procedure** [3]:
  - Weigh the flask containing the freshly prepared **cyclopentadiene**.
  - Cool the flask in a **Dry Ice bath**. An ice-salt bath can be used but is less effective.
  - Rapidly pass dry **hydrogen chloride gas** (from a cylinder or generator) into the cooled cyclopentadiene.
  - Continuously **swirl the flask** to ensure good mixing and **maintain the temperature below 0°C**.
  - Periodically detach and weigh the flask to monitor HCl addition. **Stop the addition about 10% short of the theoretical quantity** to avoid excess.
- **Purification (Optional)** [3]:
  - Set up a distillation apparatus with a capillary tube and a receiver cooled in a Dry Ice bath.
  - Apply vacuum and remove a fore-run at a bath temperature of **20°C** and **~15 mm** pressure.
  - Change the receiver and collect the main fraction at **18–25°C** and **5 mm** pressure. The water bath temperature should not exceed **30°C**.
  - This yields a **colorless liquid** in **70–90%** yield based on cyclopentadiene.

Stability, Handling, and Applications

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- **Stability and Storage** [3]: **3-Chlorocyclopentene** is **unstable at room temperature** and readily polymerizes to a black tar. It must be used immediately or stored at temperatures **well below 0°C**. All apparatus must be cleaned immediately after use, as ground-glass joints may become cemented.
- **Primary Uses** [1]: It has been used as an **initiator in the quasi-living cationic polymerization of isobutene**.

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References

1. - 3 CAS#: 96-40-2 Chlorocyclopentene [chemicalbook.com]

2. CAS 96-40-2 3 - Chlorocyclopentene - Alfa Chemistry [alfa-chemistry.com]

3. Organic Syntheses Procedure [orgsyn.org]

To cite this document: Smolecule. [Basic Identifiers and Properties]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b772707#what-is-3-chlorocyclopentene]

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Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

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